

Personal protective equipment for handling 5-Cyano-2-hydroxyphenylboronic acid

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Compound of Interest

Compound Name: 5-Cyano-2-hydroxyphenylboronic acid

Cat. No.: B595987

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Essential Safety and Handling Guide for 5-Cyano-2-hydroxyphenylboronic acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Cyano-2-hydroxyphenylboronic acid**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While a specific Safety Data Sheet (SDS) for **5-Cyano-2-hydroxyphenylboronic acid** is not readily available, the information herein is compiled from the SDS of closely related phenylboronic acid compounds and general chemical safety principles.^{[1][2][3][4][5]} A thorough risk assessment should be conducted before handling this chemical.

Hazard Identification and First Aid

5-Cyano-2-hydroxyphenylboronic acid is classified as an irritant and is potentially harmful.^{[3][4][5]}

- Hazard Statements: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[3][5]} Harmful if swallowed.^[3]
- Signal Word: Warning

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][6][7]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[3][4][6] If skin irritation occurs, get medical advice/attention.[3]
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[3][5][6][8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4][6]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[1][2][6][8]	EN 166 (EU) or NIOSH (US)[2][6][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.[1][2][6][8][9]	EN 374 (EU)[2][8][9]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded, if irritation is experienced, or if dust is generated.[2][3][6]	NIOSH (US) or EN 149 (EU)[2][3][6]

Handling and Storage

Proper handling and storage are critical for maintaining chemical integrity and preventing accidents.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Avoid the formation of dust and aerosols.[1][2][8]
- Avoid contact with skin, eyes, and clothing.[1][3][4][8]
- Do not eat, drink, or smoke in the handling area.[2][3]
- Wash hands thoroughly after handling.[3][8]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][3][4]

- Refrigeration (store at -20°C) is recommended for long-term stability.[\[10\]](#)[\[11\]](#)
- The compound may be air and moisture sensitive; consider storing under an inert atmosphere.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[3\]](#)[\[4\]](#)

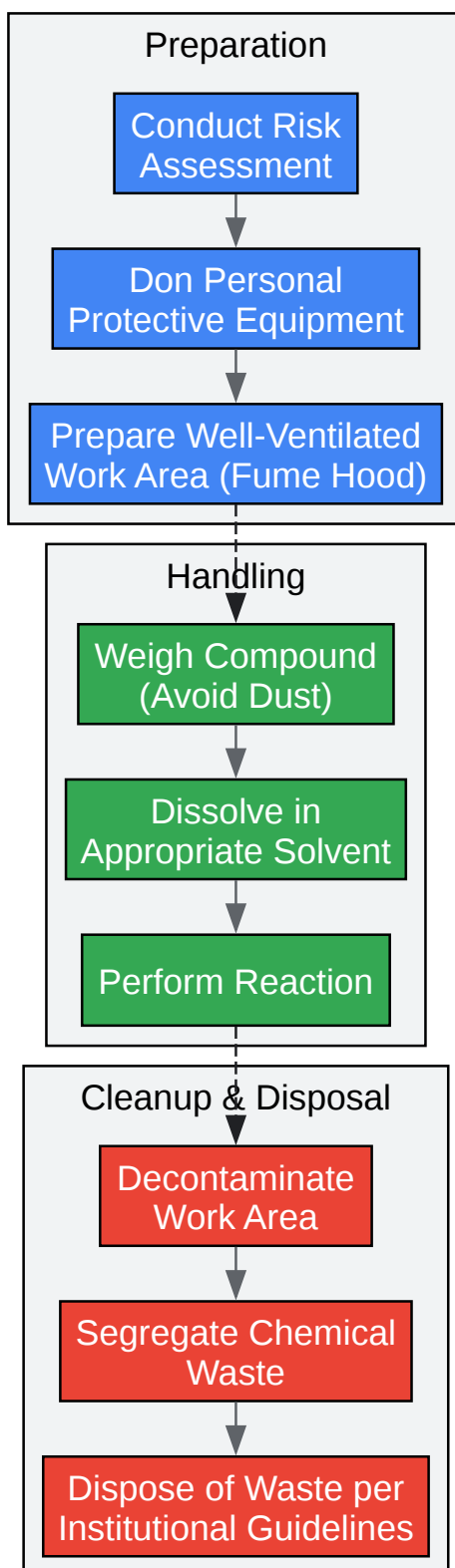
Disposal Plan

Chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of the chemical and its container to an approved waste disposal plant.[\[3\]](#) Do not release into the environment or allow it to enter drains.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Contaminated Materials: Dispose of contaminated gloves and other protective equipment as chemical waste in accordance with applicable laws and good laboratory practices.[\[2\]](#)[\[8\]](#)

Experimental Workflow

The following diagram outlines the standard workflow for handling **5-Cyano-2-hydroxyphenylboronic acid** in a laboratory setting.



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Standard Laboratory Workflow for Handling **5-Cyano-2-hydroxyphenylboronic acid**.

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